

# Commercial Suppliers and Technical Guide for 5-FAM-GpYLPQTV-NH2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-FAM-GpYLPQTV-NH2

Cat. No.: B12381327

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical applications of the fluorescently labeled peptide, **5-FAM-GpYLPQTV-NH2**. This peptide is a valuable tool for researchers studying Signal Transducer and Activator of Transcription 3 (STAT3), a key protein involved in various cellular processes and a target for cancer therapy.

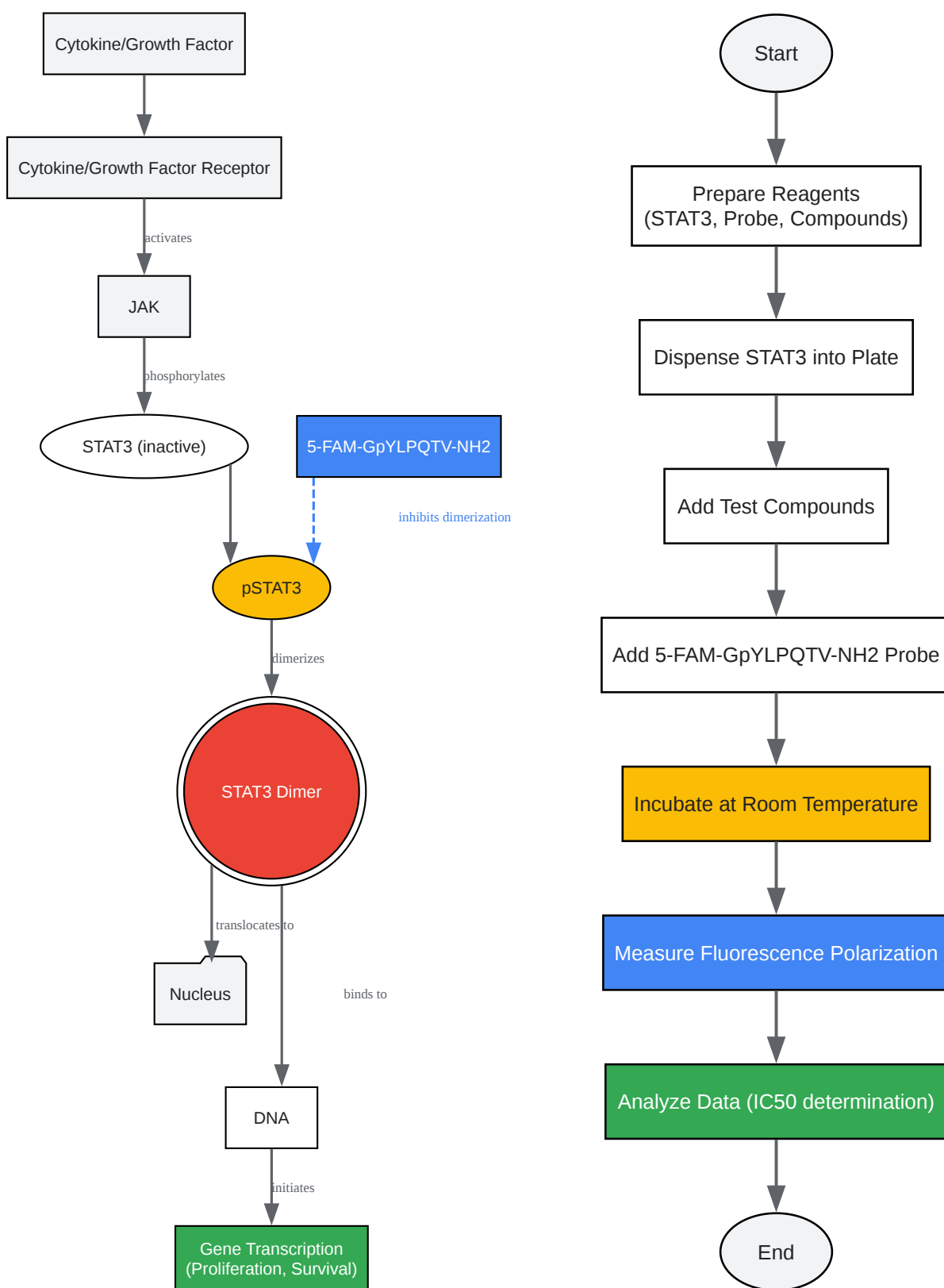
## Commercial Availability

Several commercial suppliers offer **5-FAM-GpYLPQTV-NH2**, either as a catalog item or through custom peptide synthesis services. The following table summarizes the readily available information from prominent suppliers.

Supplier	Product Name	Purity	CAS Number	Notes
AbMole BioScience	5-FAM-GpYLPQTV-NH2[1]	Not specified	769166-98-5[1]	Stated to be a fluorescently labeled peptide with STAT3 inhibitory activity. For research use only.[1]
MedChemExpress	5-FAM-GpYLPQTV-NH2[2][3]	99.96%[3]	Not specified	A fluorescently labeled peptide with STAT3 inhibitory activity, suitable for cancer research. [2][3]
ProlImmune	Custom Synthesis[4]	>95% (as per cited study)[4]	Not applicable	Mentioned as the synthesizer of the peptide for a research study, indicating custom synthesis capabilities.[4][5][6][7]

## STAT3 Signaling Pathway and Inhibition by 5-FAM-GpYLPQTV-NH2

The peptide **5-FAM-GpYLPQTV-NH2** acts as an inhibitor of STAT3. STAT3 is a transcription factor that, when activated, plays a crucial role in cell proliferation, differentiation, and apoptosis.[4] In many cancers, STAT3 is persistently activated, leading to uncontrolled cell growth. The peptide GpYLPQTV-NH2 is derived from the IL-6 receptor (gp130) and binds with high affinity to the SH2 domain of STAT3, preventing its dimerization and subsequent downstream signaling. The 5-FAM label provides a fluorescent tag for detection in various assays.[4]



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## References

- 1. STAT3 Signaling Pathway in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Overview of the STAT-3 signaling pathway in cancer and the development of specific inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. STAT3 SIGNALING: Anticancer Strategies and Challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 5. proimmune.com [proimmune.com]
- 6. proimmune.com [proimmune.com]
- 7. proimmune.com [proimmune.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 5-FAM-GpYLPQTV-NH2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12381327#commercial-suppliers-of-5-fam-gpylpqtv-nh2]

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